

Laboratory preparation and handling of (-)-Cyclophenol

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Compound of Interest

Compound Name: (-)-Cyclophenol

Cat. No.: B7765546

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Application Notes and Protocols for (-)-Cyclophenol

For Researchers, Scientists, and Drug Development Professionals

Introduction

(-)-Cyclophenol is a naturally occurring benzodiazepine alkaloid with the chemical formula $C_{17}H_{14}N_2O_4$.^[1] Originally isolated from fungi of the *Penicillium* genus, this compound has garnered significant interest within the scientific community.^[2] Notably, **(-)-Cyclophenol** is recognized as an inhibitor of protein tyrosine phosphatase 1B (PTP1B), a key enzyme implicated in various metabolic and signaling pathways.^{[2][3]} These application notes provide detailed protocols for the laboratory-scale isolation, handling, and potential applications of **(-)-Cyclophenol**, tailored for professionals in research and drug development.

Physicochemical and Biological Properties

A summary of the key quantitative data for **(-)-Cyclophenol** is presented in the table below for easy reference and comparison.

Property	Value	Reference
Molecular Formula	C ₁₇ H ₁₄ N ₂ O ₄	[1][4]
Molecular Weight	310.31 g/mol	[3]
CAS Number	20007-85-6	[2][4]
Appearance	Solid	[2]
Solubility	Soluble in DMSO, Ethanol, Methanol	[2]
Biological Activity	PTP1B Inhibitor	[2][3]
IC ₅₀ (PTP1B)	30 µM	[2]
Historical Isolation Yield	Approx. 2.5 g from 25 culture flasks (P. cyclopium)	[1]

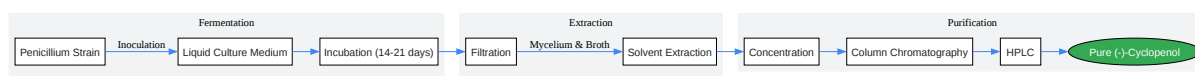
Laboratory Preparation: Isolation from Fungal Culture

The primary method for obtaining **(-)-Cyclophenol** is through isolation from fungal cultures, particularly from species of *Penicillium*. The following is a generalized protocol for the fermentation, extraction, and purification of **(-)-Cyclophenol**. Yields can vary significantly based on the fungal strain and cultivation conditions.[1]

Experimental Protocol: Fungal Culture and Extraction

- Fungal Strain: *Penicillium viridicatum* or *Penicillium cyclopium*.
- Culture Medium: Prepare a suitable liquid culture medium (e.g., Potato Dextrose Broth or Czapek-Dox broth).
- Inoculation and Fermentation:
 - Inoculate the sterile medium with a viable culture of the selected *Penicillium* species.

- Incubate the culture flasks at 25-28°C for 14-21 days with gentle agitation to ensure aeration.
- Extraction:
 - After the incubation period, separate the fungal mycelium from the culture broth by filtration.
 - Lyophilize the mycelium and the filtrate separately.
 - Perform a solvent extraction on both the mycelial mass and the lyophilized broth using a suitable organic solvent such as ethyl acetate or methanol.
- Purification:
 - Concentrate the crude extracts under reduced pressure.
 - Subject the concentrated extract to column chromatography using silica gel.
 - Elute with a gradient of solvents (e.g., hexane-ethyl acetate or chloroform-methanol) to separate the fractions.
 - Monitor the fractions using Thin Layer Chromatography (TLC) to identify those containing **(-)-Cyclophenol**.
 - Combine the relevant fractions and further purify using High-Performance Liquid Chromatography (HPLC) to obtain pure **(-)-Cyclophenol**.



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Caption: Workflow for the isolation of **(-)-Cyclophenol**.

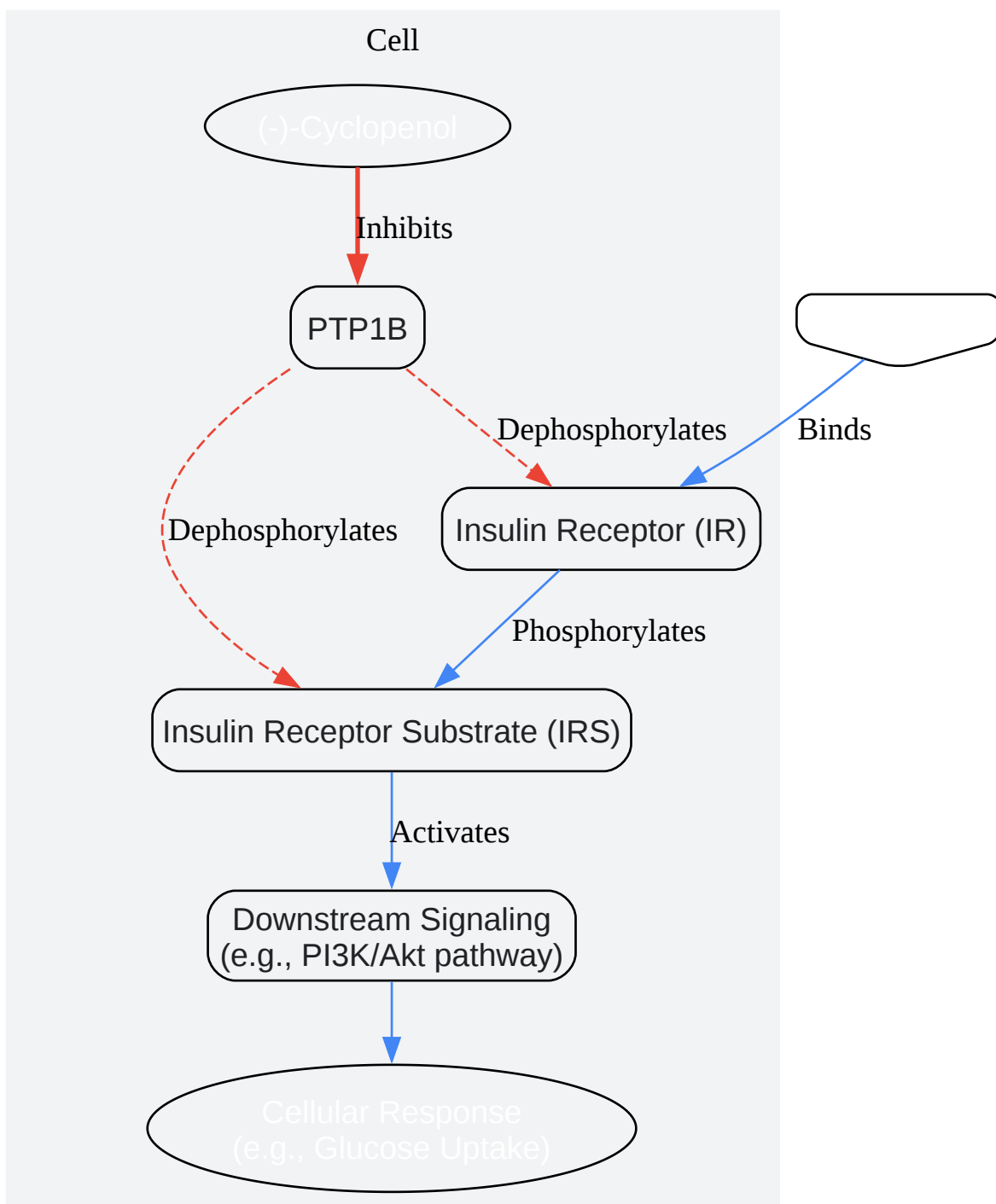
Handling and Safety Precautions

(-)-Cyclophenol is classified as harmful if swallowed and is very toxic to aquatic life with long-lasting effects.^[4] Adherence to standard laboratory safety protocols is mandatory.

- **Personal Protective Equipment (PPE):** Always wear a lab coat, safety glasses with side shields, and chemical-resistant gloves when handling **(-)-Cyclophenol**.
- **Engineering Controls:** Handle the compound in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of dust or aerosols.
- **Storage:** Store **(-)-Cyclophenol** in a tightly sealed container in a cool, dry, and dark place. Recommended long-term storage is at -20°C.^[1]
- **Spills:** In case of a spill, avoid generating dust. Carefully sweep up the solid material and place it in a sealed container for disposal. Clean the spill area with a suitable solvent and decontaminate all surfaces.
- **Disposal:** Dispose of waste material in accordance with local, state, and federal regulations for hazardous chemicals.

Biological Activity and Signaling Pathway

(-)-Cyclophenol is an inhibitor of Protein Tyrosine Phosphatase 1B (PTP1B). PTP1B is a negative regulator of the insulin and leptin signaling pathways. By dephosphorylating the insulin receptor (IR) and insulin receptor substrate (IRS) proteins, PTP1B attenuates insulin signaling. Inhibition of PTP1B by **(-)-Cyclophenol** can, therefore, enhance insulin sensitivity.



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Caption: Inhibition of PTP1B by **(-)-Cyclopenol**.

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References

- 1. Buy Cyclophenol | 20007-85-6 | >95% [smolecule.com]
- 2. caymanchem.com [caymanchem.com]
- 3. (-)-Cyclophenol Datasheet DC Chemicals [dcchemicals.com]
- 4. Cyclophenol | C₁₇H₁₄N₂O₄ | CID 16681741 - PubChem [pubchem.ncbi.nlm.nih.gov]
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